

Application Note: Comprehensive Physicochemical Characterization of 3-[4-(acetylamino)phenyl]acrylic acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	3-[4-(Acetylamino)phenyl]acrylic acid
CAS No.:	7152-04-7
Cat. No.:	B1277011

[Get Quote](#)

Introduction

3-[4-(acetylamino)phenyl]acrylic acid, also known as N-acetyl-p-coumaric acid, is a molecule of significant interest in the fields of medicinal chemistry and materials science. As a derivative of p-coumaric acid, a widespread natural phenolic compound, it possesses a structural scaffold that imparts both biological activity and potential for polymerization. The presence of the acrylic acid moiety, the aromatic ring, and the acetylamino group creates a unique combination of physicochemical properties that are crucial to understand for its application. For instance, acrylic acid derivatives are widely used in the development of novel drug delivery systems due to their biocompatibility and pH-sensitive nature.^{[1][2][3][4]} The acetylamino substitution can modulate the electronic and lipophilic character of the molecule, potentially influencing its pharmacokinetic and pharmacodynamic profiles.

This application note provides a comprehensive set of protocols for the thorough physicochemical characterization of **3-[4-(acetylamino)phenyl]acrylic acid**. The

methodologies detailed herein are designed to be robust and self-validating, providing researchers, scientists, and drug development professionals with a reliable guide to ascertain the identity, purity, and key properties of this compound. The rationale behind each experimental choice is explained to provide a deeper understanding of the characterization process.

Physicochemical Properties

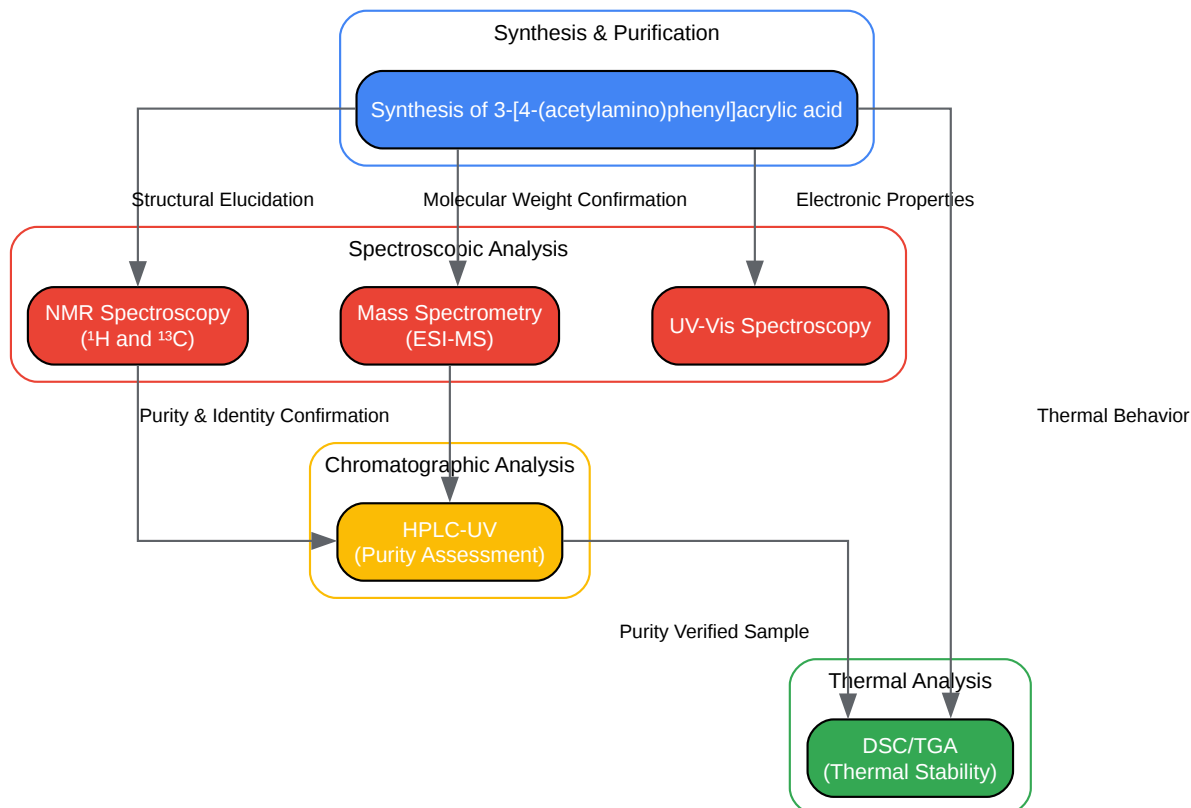
A summary of the key physicochemical properties of **3-[4-(acetylamino)phenyl]acrylic acid** is presented in Table 1.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₁ NO ₃	[5][6]
Molecular Weight	205.21 g/mol	[5][6]
CAS Number	7152-04-7	[5][6]
Appearance	Solid	
Purity	>95% (typical)	[6]

Experimental Characterization Workflow

The comprehensive characterization of **3-[4-(acetylamino)phenyl]acrylic acid** involves a multi-technique approach to unambiguously determine its structure, purity, and thermal properties. The logical flow of this characterization process is depicted in the diagram below.

Figure 1: Experimental Workflow for Characterization



[Click to download full resolution via product page](#)

Caption: A logical workflow for the comprehensive characterization of the target compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Expertise & Experience: NMR spectroscopy is the most powerful technique for the unambiguous structural elucidation of organic molecules in solution. For **3-[4-(acetylamino)phenyl]acrylic acid**, ¹H and ¹³C NMR will confirm the presence and connectivity of all protons and carbons in the molecule. The choice of a deuterated solvent like DMSO-d₆ is crucial as it can dissolve the compound and its residual proton signals do not obscure key analyte signals. Following established guidelines for reporting NMR data is essential for reproducibility and scientific rigor.[7]

Protocol for ^1H and ^{13}C NMR

- Sample Preparation:
 - Accurately weigh 5-10 mg of **3-[4-(acetylamino)phenyl]acrylic acid**.
 - Dissolve the sample in approximately 0.7 mL of deuterated dimethyl sulfoxide (DMSO-d_6).
 - Transfer the solution to a clean, dry 5 mm NMR tube.
- Instrument Parameters:
 - Spectrometer: 400 MHz or higher field strength spectrometer.
 - Nuclei: ^1H and ^{13}C .
 - Temperature: Ambient probe temperature (e.g., 298 K).
 - ^1H NMR:
 - Pulse Program: Standard single pulse.
 - Spectral Width: -2 to 12 ppm.
 - Number of Scans: 16-32.
 - Relaxation Delay: 1-2 seconds.
 - ^{13}C NMR:
 - Pulse Program: Proton-decoupled single pulse (e.g., zgpg30).
 - Spectral Width: -10 to 200 ppm.
 - Number of Scans: 1024 or more, depending on concentration.
 - Relaxation Delay: 2-5 seconds.
- Data Processing and Analysis:

- Apply Fourier transformation to the acquired free induction decays (FIDs).
- Phase and baseline correct the spectra.
- Calibrate the ^1H spectrum using the residual solvent peak of DMSO- d_6 ($\delta \sim 2.50$ ppm) and the ^{13}C spectrum ($\delta \sim 39.52$ ppm).
- Integrate the peaks in the ^1H spectrum.
- Assign the chemical shifts (δ) in parts per million (ppm) and report coupling constants (J) in Hertz (Hz).

Expected Spectral Features:

Feature	^1H NMR (Expected δ , Multiplicity, J)	^{13}C NMR (Expected δ)
Acetyl CH_3	~ 2.1 s	~ 24
Vinyllic CH	~ 6.4 d, $J \approx 16$ Hz; ~ 7.5 d, $J \approx 16$ Hz	~ 118 , ~ 142
Aromatic CH	~ 7.6 d, $J \approx 8.5$ Hz; ~ 7.7 d, $J \approx 8.5$ Hz	~ 118 , ~ 130
Amide NH	~ 10.2 s (broad)	-
Carboxylic OH	~ 12.3 s (broad)	-
Carbonyl $\text{C}=\text{O}$ (Amide)	-	~ 168
Carbonyl $\text{C}=\text{O}$ (Acid)	-	~ 167
Aromatic C (quaternary)	-	~ 125 , ~ 140

Mass Spectrometry (MS)

Expertise & Experience: Mass spectrometry is indispensable for determining the molecular weight of a compound, thereby confirming its elemental composition. Electrospray ionization (ESI) is a soft ionization technique well-suited for polar molecules like **3-[4-(acetylamino)phenyl]acrylic acid**, as it minimizes fragmentation and primarily produces the

protonated molecule $[M+H]^+$ or the deprotonated molecule $[M-H]^-$. High-resolution mass spectrometry (HRMS) provides highly accurate mass measurements, allowing for the determination of the molecular formula.

Protocol for ESI-MS

- Sample Preparation:
 - Prepare a stock solution of the compound in a suitable solvent (e.g., methanol or acetonitrile) at a concentration of approximately 1 mg/mL.
 - Dilute the stock solution to a final concentration of 1-10 $\mu\text{g/mL}$ with the mobile phase.
- Instrument Parameters (Direct Infusion):
 - Mass Spectrometer: ESI-TOF or ESI-Orbitrap for high resolution.
 - Ionization Mode: Positive and negative ion modes should be tested.
 - Solvent: A mixture of methanol or acetonitrile with water (e.g., 50:50 v/v) containing a small amount of formic acid (0.1% for positive mode) or ammonium hydroxide (0.1% for negative mode) to promote ionization.
 - Infusion Flow Rate: 5-10 $\mu\text{L/min}$.
 - Capillary Voltage: 3-4 kV.
 - Drying Gas (N_2) Flow and Temperature: Optimize according to the instrument manufacturer's recommendations.
- Data Analysis:
 - Acquire the mass spectrum over a relevant m/z range (e.g., 100-500).
 - Identify the molecular ion peak ($[M+H]^+$ or $[M-H]^-$).
 - For HRMS, compare the measured accurate mass to the theoretical mass of the expected molecular formula ($\text{C}_{11}\text{H}_{11}\text{NO}_3$). The mass error should be within 5 ppm.

Expected Results:

- Positive Mode $[M+H]^+$: Theoretical m/z = 206.0761
- Negative Mode $[M-H]^-$: Theoretical m/z = 204.0612

High-Performance Liquid Chromatography (HPLC)

Expertise & Experience: HPLC is the gold standard for assessing the purity of a compound. A reversed-phase method using a C18 column is a common and effective starting point for molecules with moderate polarity like **3-[4-(acetylamino)phenyl]acrylic acid**. The addition of an acid (e.g., phosphoric acid or trifluoroacetic acid) to the mobile phase is critical to suppress the ionization of the carboxylic acid group, ensuring good peak shape and reproducible retention times.[8]

Protocol for HPLC-UV Purity Analysis

- Sample and Standard Preparation:
 - Prepare a stock solution of the sample in the mobile phase or a compatible solvent (e.g., methanol/water) at 1 mg/mL.
 - Create a series of dilutions for linearity assessment if quantification is needed.
- Chromatographic Conditions:
 - HPLC System: A standard HPLC system with a UV detector.
 - Column: C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 μ m particle size).
 - Mobile Phase: A gradient of water with 0.1% phosphoric acid (A) and acetonitrile with 0.1% phosphoric acid (B).
 - Gradient: Start with a low percentage of B (e.g., 10%) and increase to a high percentage (e.g., 90%) over 15-20 minutes.
 - Flow Rate: 1.0 mL/min.

- Column Temperature: 25-30 °C.
- Injection Volume: 10-20 µL.
- Detection: UV detector set at the wavelength of maximum absorbance (λ_{max}), determined from UV-Vis spectroscopy.
- Data Analysis:
 - Integrate the peak area of the main component and any impurities.
 - Calculate the purity of the sample as the percentage of the main peak area relative to the total peak area.

Ultraviolet-Visible (UV-Vis) Spectroscopy

Expertise & Experience: UV-Vis spectroscopy provides information about the electronic transitions within a molecule and is useful for quantitative analysis and for determining the optimal wavelength for HPLC detection. The chromophore in **3-[4-(acetylamino)phenyl]acrylic acid**, consisting of the conjugated system of the aromatic ring and the acrylic acid moiety, is expected to have a strong absorbance in the UV region. The solvent can influence the position and intensity of the absorption maxima, so it is important to report the solvent used. For similar compounds like p-coumaric acid, λ_{max} values have been reported around 290-310 nm.^{[9][10]}

Protocol for UV-Vis Spectroscopy

- Sample Preparation:
 - Prepare a stock solution of the compound in a UV-transparent solvent (e.g., ethanol or methanol) at a concentration of approximately 100 µg/mL.^[11]
 - Prepare a dilution to obtain an absorbance value between 0.2 and 0.8 AU.
- Instrument Parameters:
 - Spectrophotometer: A double-beam UV-Vis spectrophotometer.

- Scan Range: 200-400 nm.[11]
- Blank: Use the same solvent as used for the sample.
- Cuvette: 1 cm path length quartz cuvette.
- Data Analysis:
 - Record the absorption spectrum.
 - Determine the wavelength of maximum absorbance (λ_{max}).

Thermal Analysis (DSC/TGA)

Expertise & Experience: Thermal analysis, including Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA), provides critical information about the thermal stability, melting point, and decomposition profile of a material.[12] For a crystalline solid, DSC will show a sharp endothermic peak corresponding to its melting point. TGA will indicate the temperature at which the compound begins to decompose. This information is vital for determining appropriate storage and processing conditions. The thermal behavior of acrylic acid-containing polymers has been extensively studied, providing a basis for interpreting the data for this monomer.[13][14]

Protocol for DSC/TGA

- Sample Preparation:
 - Accurately weigh 3-5 mg of the sample into an aluminum DSC pan or a ceramic TGA pan.
- Instrument Parameters:
 - Instrument: A simultaneous DSC-TGA instrument or separate instruments.
 - Temperature Program: Heat the sample from ambient temperature (e.g., 30 °C) to a temperature above its expected decomposition point (e.g., 400 °C) at a constant heating rate (e.g., 10 °C/min).
 - Atmosphere: Inert atmosphere (e.g., nitrogen) at a flow rate of 20-50 mL/min.

- Data Analysis:
 - DSC: Determine the onset and peak temperatures of any endothermic or exothermic events. The sharp endotherm will correspond to the melting point.
 - TGA: Determine the onset temperature of decomposition (the temperature at which significant weight loss begins). Report the percentage of weight loss at different temperatures.

Conclusion

The protocols outlined in this application note provide a robust framework for the comprehensive characterization of **3-[4-(acetylamino)phenyl]acrylic acid**. By employing a combination of spectroscopic, chromatographic, and thermal analysis techniques, researchers can confidently verify the identity, purity, and key physicochemical properties of this important molecule. Adherence to these detailed methodologies will ensure the generation of high-quality, reliable data essential for applications in drug discovery, development, and materials science.

References

- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 80779, 3'-Amino-4'-methoxyacetanilide. Retrieved from [\[Link\]](#)
- Gate, R. (2022). Thermal studies of hydrogels based on poly(acrylic acid) and its copolymers by differential scanning calorimetry: A systematic literature review. Retrieved from [\[Link\]](#)
- Gate, R. (n.d.). UV absorption spectra of (a) p-coumaric acid 2 (b) o-coumaric acid 4,... Retrieved from [\[Link\]](#)
- PubMed. (n.d.). Comprehensive review of the role of acrylic acid derivative polymers in floating drug delivery system. Retrieved from [\[Link\]](#)
- Waters Corporation. (n.d.). HPLC Determination of Free Acrylic Acid and Monomers in Polyacrylates. Retrieved from [\[Link\]](#)
- National Institutes of Health. (2018). Current NMR Techniques for Structure-Based Drug Discovery. Retrieved from [\[Link\]](#)

- Journal of Textiles and Polymers. (n.d.). Thermal Analysis of Acrylonitrile/Acrylic Acid Copolymer Dendrigrated with Citric Acid. Retrieved from [\[Link\]](#)
- ACS Publications. (2023). Novel Acrylate-Based Derivatives: Design, Synthesis, Antiproliferative Screening, and Docking Study as Potential Combretastatin Analogues. Retrieved from [\[Link\]](#)
- Prospects in Pharmaceutical Sciences. (2023). Development of a UV Spectroscopy Method to Validate p - Prospects in Pharmaceutical Sciences. Retrieved from [\[Link\]](#)
- ACS Publications. (n.d.). NMR Guidelines for ACS Journals. Retrieved from [\[Link\]](#)
- Gate, R. (2016). Improved synthesis of the 3-(4-hydroxyphenyl) acrylic acid. Retrieved from [\[Link\]](#)
- MDPI. (2023). Investigation of Curing Process and Thermal Behavior of Copolymers Based on Polypropylene Glycol Fumarate and Acrylic Acid Using the Methods of DSC and TGA. Retrieved from [\[Link\]](#)
- MDPI. (2017). Synthesis and Characterization of Acrylamide/Acrylic Acid Co-Polymers and Glutaraldehyde Crosslinked pH-Sensitive Hydrogels. Retrieved from [\[Link\]](#)
- Gate, R. (2023). (PDF) Development of a UV Spectroscopy Method to Validate p-Coumaric Acid and Assess the Antioxidant Activity of a p-Coumaric Acid Gel Product. Retrieved from [\[Link\]](#)
- Taylor & Francis Online. (2016). Full article: Polymeric drug based on acrylates for biological applications: synthesis, characterization, antimicrobial, and drug release study. Retrieved from [\[Link\]](#)
- Wikipedia. (n.d.). 3-Aminoacetanilide. Retrieved from [\[Link\]](#)
- mzCloud. (2016). N 4 Bromo 3 methylphenyl acetamide. Retrieved from [\[Link\]](#)
- Gate, R. (n.d.). TGA (a) and DSC (b) curves of acrylic acid (AA), CMAX and CMAX-g-AA (A). Retrieved from [\[Link\]](#)

- SciSpace. (2016). Journal of Integrated - SCIENCE & TECHNOLOGY A review on Synthesis of Aminoacetanilides. Retrieved from [\[Link\]](#)
- Beilstein Journals. (n.d.). Experimental procedures, characterization data and copies of NMR spectra. Retrieved from [\[Link\]](#)
- MDPI. (2020). Analysis of Derivatized N-Acyl Amino Acid Surfactants Using HPLC and HPLC/MS. Retrieved from [\[Link\]](#)
- Gate, R. (2023). Synthesis, Identification and Characterization of N-(4-Aminophenyl) Acetamide Molecule. Retrieved from [\[Link\]](#)
- Frontiers. (2022). Superporous acrylic acid and HPMC hydrogels of mefenamic acid: Formulation, characterization and optimization by central composite design. Retrieved from [\[Link\]](#)
- PubMed Central. (2022). Identification of p-Coumaric Acid and Ethyl p-Coumarate as the Main Phenolic Components of Hemp (*Cannabis sativa* L.) Roots. Retrieved from [\[Link\]](#)
- OSHA. (n.d.). Acrylic Acid. Retrieved from [\[Link\]](#)
- Prospects in Pharmaceutical Sciences. (2023). Development of a UV spectroscopy method to validate p-coumaric acid and assess the antioxidant activity of a p-coumaric acid gel product. Retrieved from [\[Link\]](#)
- SIELC Technologies. (n.d.). HPLC Determination of Acrylic Acid on Primesep B Column. Retrieved from [\[Link\]](#)
- Gate, R. (n.d.). DSC Thermograms of acrylic acid, (A), CMC (B), ACV (C), unloaded... Retrieved from [\[Link\]](#)
- EPFL. (n.d.). New methods for structure determination and speciation by NMR crystallography. Retrieved from [\[Link\]](#)
- The Royal Society of Chemistry. (2022). Table of Contents. Retrieved from [\[Link\]](#)

- IOP Publishing. (n.d.). Determination of 12 acrylate compounds in plastic food contact materials via high performance liquid chromatography. Retrieved from [[Link](#)]
- Gate, R. (2022). (PDF) Biological and Physical Sciences An International Peer Review E-3 Journal of Sciences Available online at www.jcbssc.org Section A: Chemical Sciences CODEN (USA): JCBPAT Research Article 43 JCBPS; Section A. Retrieved from [[Link](#)]
- MDPI. (2023). Preparation and Characterization of Poly(Acrylic Acid)-Based Self-Healing Hydrogel for 3D Shape Fabrication via Extrusion-Based 3D Printing. Retrieved from [[Link](#)]
- NIST. (n.d.). Acetamide, N-[4-[(4-aminophenyl)sulfonyl]phenyl]-. Retrieved from [[Link](#)]
- Gate, R. (n.d.). U-4CR of acrylic acid with various amines, aldehydes, and isocyanides,... Retrieved from [[Link](#)]
- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 80779, 3'-Amino-4'-methoxyacetanilide. Retrieved from [[Link](#)]
- MDPI. (2022). Physical Properties and Polymorphism of Acrylic Acid-Grafted Poly(1,4-butylene adipate-co-terephthalate)/Organically Modified Layered Double Hydroxide Nanocomposites. Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Comprehensive review of the role of acrylic acid derivative polymers in floating drug delivery system - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Synthesis and Characterization of Acrylamide/Acrylic Acid Co-Polymers and Glutaraldehyde Crosslinked pH-Sensitive Hydrogels | MDPI [mdpi.com]
- 3. Frontiers | Superporous acrylic acid and HPMC hydrogels of mefenamic acid: Formulation, characterization and optimization by central composite design [frontiersin.org]
- 4. mdpi.com [mdpi.com]

- [5. fluorochem.co.uk](https://fluorochem.co.uk) [fluorochem.co.uk]
- [6. keyorganics.net](https://keyorganics.net) [keyorganics.net]
- [7. pubsapp.acs.org](https://pubsapp.acs.org) [pubsapp.acs.org]
- [8. osha.gov](https://osha.gov) [osha.gov]
- 9. Identification of p-Coumaric Acid and Ethyl p-Coumarate as the Main Phenolic Components of Hemp (*Cannabis sativa* L.) Roots - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/36111111/)]
- [10. prospects.wum.edu.pl](https://prospectswm.edu.pl) [prospectswm.edu.pl]
- [11. prospects.wum.edu.pl](https://prospectswm.edu.pl) [prospectswm.edu.pl]
- [12. researchgate.net](https://researchgate.net) [researchgate.net]
- [13. itast.ir](https://itast.ir) [itast.ir]
- [14. mdpi.com](https://mdpi.com) [mdpi.com]
- To cite this document: BenchChem. [Application Note: Comprehensive Physicochemical Characterization of 3-[4-(acetylamino)phenyl]acrylic acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1277011/docs#application-note-comprehensive-physicochemical-characterization-of-3-4-acetylamino-phenyl-acrylic-acid>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)